

4-Chloro-3-nitro-1H-pyrazole CAS number

Author: BenchChem Technical Support Team. Date: May 2026

Compound of Interest

Compound Name: 4-Chloro-3-nitro-1H-pyrazole
CAS No.: 400752-98-9
Cat. No.: B448081

[Get Quote](#)

An In-Depth Technical Guide to **4-Chloro-3-nitro-1H-pyrazole** (CAS: 400752-98-9)

Executive Summary

4-Chloro-3-nitro-1H-pyrazole is a halogenated nitro-substituted heterocyclic compound of significant interest to the chemical, pharmaceutical, and agrochemical industries. Its unique substitution pattern, featuring electrophilic and nucleophilic centers, renders it a versatile building block for the synthesis of more complex molecular architectures. As an established "privileged scaffold" in medicinal chemistry, appearing in numerous FDA-approved drugs,^[1] This guide provides a comprehensive technical overview for development professionals, covering the compound's fundamental properties, a detailed synthetic protocol, analytical characterization, reactivity profile, and safety data. The content is structured to provide not just procedural steps, but also the underlying scientific rationale to empower effective decision-making in the laboratory.

Physicochemical and Structural Properties

4-Chloro-3-nitro-1H-pyrazole is a solid at room temperature, characterized by the presence of a pyrazole ring substituted with a chlorine atom at the 4-position. The "1H" designation indicates that the nitrogen at position 1 is protonated, though it can exist in tautomeric forms. The electron-withdrawing substituents significantly influence the electronic properties of the pyrazole ring, impacting its acidity and reactivity.

Table 1: Core Properties of **4-Chloro-3-nitro-1H-pyrazole**

Property	Value	Source(s)
CAS Number	400752-98-9	[2][3][4]
Molecular Formula	C ₃ H ₂ ClN ₃ O ₂	[2][3][4]
Molecular Weight	147.52 g/mol	[4][5]
MDL Number	MFCD01114991	[3][4]
Synonyms	4-chloro-5-nitro-1H-pyrazole	[6]

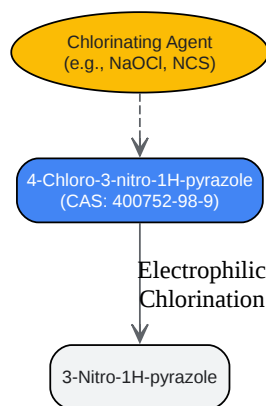
| Hazard | Irritant |[4] |

Synthesis and Purification

The synthesis of **4-chloro-3-nitro-1H-pyrazole** is most logically achieved via the direct chlorination of the readily available precursor, 3-nitro-1H-pyrazole. Electrophilic substitution on the pyrazole ring is facile at the C4 position, which is activated by the two ring nitrogens and not sterically hindered.

Retrosynthetic Analysis

The synthetic strategy hinges on a single, high-yielding transformation: the electrophilic chlorination of a pre-functionalized pyrazole core. The nitro group is stable to the chlorination conditions and subsequent halogenation to the desired position.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic path for **4-Chloro-3-nitro-1H-pyrazole**.

Recommended Synthetic Protocol: Electrophilic Chlorination

This protocol is adapted from established methods for the C4-chlorination of pyrazoles.^{[7][8]} The use of sodium hypochlorite in an aqueous or mixed and cost-effective source of electrophilic chlorine. The reaction proceeds as the pyrazole nitrogen atoms activate the C4 position for attack.

Step-by-Step Methodology:

- **Dissolution:** In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, suspend 3-nitro-1H-pyrazole (1 gram of starting material).
- **Cooling:** Place the flask in an ice-water bath and cool the suspension to 0-5 °C with gentle stirring. Maintaining a low temperature is critical to prevent the formation of undesired byproducts.
- **Reagent Addition:** Add a solution of sodium hypochlorite (NaOCl, ~10-15% aqueous solution, 1.1-1.2 eq) dropwise via the dropping funnel over 30 minutes. The reaction should be controlled to keep the internal temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at 0-5 °C for an additional 1-2 hours. The reaction progress can be monitored by TLC or High-Performance Liquid Chromatography (HPLC) by observing the consumption of the starting material.
- **Quenching & Isolation:** Once the reaction is complete, quench any excess hypochlorite by adding a saturated aqueous solution of sodium sulfite (until starch paper is negative). The product, which is typically a solid, will precipitate out of the solution.
- **Filtration:** Collect the solid product by vacuum filtration. Wash the filter cake sequentially with cold water to remove inorganic salts and then with a suitable solvent (e.g., hexane) to aid in drying.

Purification and Work-up

The crude product is often of high purity. If further purification is required, recrystallization is the preferred method.

- **Recrystallization:** A suitable solvent system is typically an ethanol/water or isopropanol/water mixture. Dissolve the crude solid in a minimum amount of solvent, then slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation. Collect the purified crystals by filtration.

Analytical Characterization

Structural confirmation of **4-chloro-3-nitro-1H-pyrazole** relies on a combination of spectroscopic methods. The expected data, based on its structure, is summarized below.^[9]

Table 2: Expected Analytical Data

Technique	Expected Observations
^1H NMR	A single, broad singlet for the N-H proton ($\delta > 10$ ppm) and a proton ($\delta \approx 8.0$ -8.5 ppm). The exact chemical shifts can vary with concentration.
^{13}C NMR	Three signals are expected for the pyrazole carbons. The C3 and C4 are deshielded due to the attached nitro and chloro groups, respectively, resulting in more upfield chemical shifts.
IR Spectroscopy	Characteristic peaks include a broad N-H stretch (~ 3100 -3300 cm^{-1}) and symmetric N-O stretches for the nitro group (~ 1550 cm^{-1} and ~ 1350 cm^{-1}), along with C-Cl vibrations (~ 700 -800 cm^{-1}).

| Mass Spec. (EI) | The molecular ion peak (M^+) will show a characteristic isotopic pattern for one chlorine atom (M^+ and $M^+ + 2$ in a $\sim 3:1$ ratio). |

Reactivity and Applications in Drug Discovery

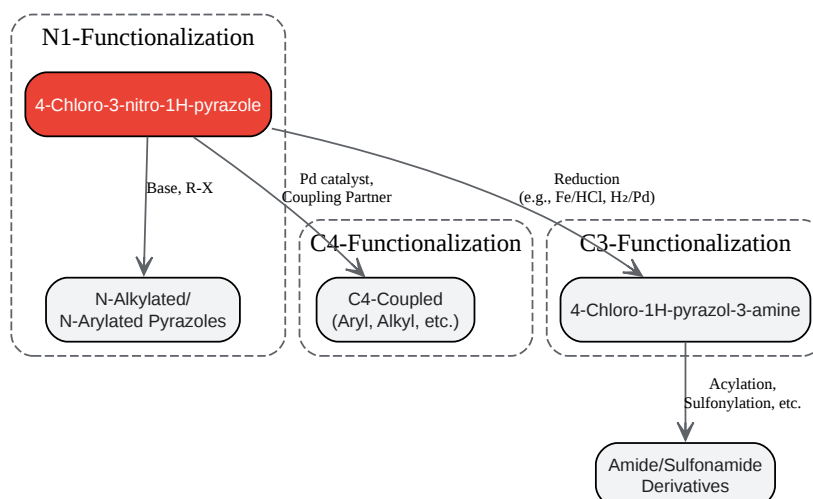
The utility of **4-chloro-3-nitro-1H-pyrazole** as a synthetic intermediate stems from the distinct reactivity of its three key functional components: the N-H, the C4-chloro group, and the C3-nitro group.

Chemical Reactivity Profile

- N-H Acidity and Alkylation:** The N-H proton is acidic and can be readily deprotonated by a base to form a pyrazolate anion. This anion is a potent nucleophile for alkylation or N-arylation reactions to generate 1-substituted pyrazole derivatives.
- C4-Cl Substitution:** The chlorine atom at the C4 position is on an electron-deficient ring, making it susceptible to nucleophilic aromatic substitution (S_NAr). Importantly, it is an ideal handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), enabling the introduction of various functional groups.
- C3-NO₂ Reduction:** The nitro group is a versatile functional group that can be selectively reduced to an amino group ($-\text{NH}_2$). This transformation can be further derivatized through acylation, sulfonylation, or diazotization, opening pathways to a vast array of new analogues.

Role as a Synthetic Building Block

The compound serves as a trifunctional scaffold, allowing for sequential and regioselective modifications to rapidly build molecular complexity. This facilitates the construction of compound libraries for high-throughput screening in drug discovery.



[Click to download full resolution via product page](#)

Caption: Key synthetic transformations of **4-Chloro-3-nitro-1H-pyrazole**.

Precedent in Medicinal Chemistry

The pyrazole scaffold is a cornerstone of modern medicinal chemistry, featured in drugs with diverse biological activities, including anti-inflammatory (agents).[10][11][12] The ability to introduce substituents at the C3, C4, and N1 positions of the pyrazole ring allows for precise tuning of a molecule's interaction with biological targets.[13] Therefore, **4-chloro-3-nitro-1H-pyrazole** represents a high-value starting material for generating novel pyrazole therapeutic agents.[1]

Safety and Handling

As a nitro-substituted and chlorinated heterocyclic compound, **4-chloro-3-nitro-1H-pyrazole** should be handled with appropriate care. While specific limited, data from closely related structures indicates potential hazards.[14]

Hazard Profile:

- Irritant: Expected to be a skin and serious eye irritant.[4][15][16]
- Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.[14][17]

Recommended Safe Handling Protocol:

- Personal Protective Equipment (PPE): Always wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.[18]
- Ventilation: Handle the compound exclusively in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[19]
- Exposure Avoidance: Avoid all personal contact. Prevent the generation of dust. Ensure containers are kept tightly sealed when not in use.[17]
- Spill Response: In case of a spill, clean up immediately using dry methods (e.g., sweeping or vacuuming with appropriate equipment) to avoid generation of dust.
- First Aid:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek medical attention.[15]
 - Skin: Wash off immediately with plenty of soap and water. Remove contaminated clothing.[19]
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[15]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[19]

Conclusion

4-Chloro-3-nitro-1H-pyrazole is a strategically important chemical intermediate for research and development. Its well-defined structure, coupled with its reactivity, provides chemists with a powerful tool for synthesizing novel pyrazole-containing molecules. By understanding its properties, synthesis, and safe handling requirements, researchers can effectively leverage this compound to advance projects in drug discovery, materials science, and agrochemicals.

References

- **4-Chloro-3-nitro-1H-pyrazole** | 400752-98-9 | Manchester Organics. (n.d.). Manchester Organics. Retrieved January 10, 2026, from <https://www.manchesterorganics.com/products/research-development-products/heterocycles/pyrazoles/4-chloro-3-nitro-1h-pyrazole>
- 4-CHLORO-5-METHYL-3-NITRO-1H-PYRAZOLE | 400753-12-0. (n.d.). ChemicalBook. Retrieved January 10, 2026, from https://www.chemicalbook.com/ProductChemicalPropertiesCB9718428_EN.htm
- 4-Chloro-1-methyl-3-nitro-1H-pyrazole | C4H4ClN3O2 | CID 12845035. (n.d.). PubChem. Retrieved January 10, 2026, from <https://pubchem.ncbi.nlm.nih.gov/compound/4-Chloro-1-methyl-3-nitro-1H-pyrazole>
- 4-Chloro-1H-pyrazole - Safety Data Sheet. (n.d.). Apollo Scientific. Retrieved January 10, 2026, from <https://www.apolloscientific.co.uk/msds/OR19-400752-98-9-4-chloro-3-nitro-1h-pyrazole>
- 400752-98-9 | **4-chloro-3-nitro-1H-pyrazole**. (n.d.). A2B Chem. Retrieved January 10, 2026, from <https://www.a2bchem.com/product/ag03282>
- 5-(4-chloro-3-nitrophenyl)-1H-pyrazole. (n.d.). Sigma-Aldrich. Retrieved January 10, 2026, from <https://www.sigmaaldrich.com/US/en/product/aablc-400752-98-9>
- **4-Chloro-3-nitro-1H-pyrazole**. (n.d.). Matrix Scientific. Retrieved January 10, 2026, from <https://www.matrixscientific.com/4-chloro-3-nitro-1h-pyrazole>
- **4-chloro-3-nitro-1h-pyrazole**. (n.d.). Echemi. Retrieved January 10, 2026, from <https://www.echemi.com/products/pid2102172-4-chloro-3-nitro-1h-pyrazole>

- 4-CHLORO-5-METHYL-3-NITRO-1H-PYRAZOLE | 400753-12-0 - ChemicalBook. (n.d.). Retrieved January 10, 2026, from https://www.chemicalbook.com/ChemicalProductProperty_EN_CB9718428.htm
- 3-chloro-4-nitro-1H-pyrazole, min 97%, 1 gram. (n.d.). Biosynth. Retrieved January 10, 2026, from <https://www.biosynth.com/p/FC33924/33349-3-c>
- 1-(4-chloro-benzyl)-3-nitro-1h-pyrazole. (n.d.). Sigma-Aldrich. Retrieved January 10, 2026, from <https://www.sigmaaldrich.com/US/en/product/aldrich>
- Safety Data Sheet - 4-Chloro-3-nitrobenzoic acid. (n.d.). Thermo Fisher Scientific. Retrieved January 10, 2026, from <https://www.fishersci.com/sds/>
- Safety Data Sheet - 3-Methyl-4-nitro-1H-pyrazole. (n.d.). Fisher Scientific. Retrieved January 10, 2026, from <https://www.fishersci.com/sds?product>
- Safety Data Sheet - 3-Nitro-1H-pyrazole. (n.d.). Oakwood Chemical. Retrieved January 10, 2026, from <https://www.oakwoodchemical.com/msds/4/>
- Safety Data Sheet - 4-Nitro-1H-pyrazole-3-carboxylic acid. (n.d.). Fisher Scientific. Retrieved January 10, 2026, from <https://www.fishersci.com/sds>
- 400752-98-9(1H-Pyrazole,4-chloro-3-nitro-(9CI)) Product Description. (n.d.). ChemicalBook. Retrieved January 10, 2026, from https://www.chemicalbook.com/ChemicalProductProperty_EN_CB9718428.htm
- 1H-Pyrazole, 4-chloro-. (n.d.). PubChem. Retrieved January 10, 2026, from <https://pubchem.ncbi.nlm.nih.gov/compound/27524>
- Sharma, V., et al. (2021). Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives. *Molecules*, 26(16), 4968. <https://doi.org/10.3390/molecules26164968>
- Deng, X., & Mani, N. S. (2006). A Mild and General Method for the Synthesis of 3,5-Di- and 1,3,5-Trisubstituted Pyrazoles. *Organic Syntheses*, 83, prep=v83p0142
- **4-chloro-3-nitro-1h-pyrazole** (C3H2ClN3O2). (n.d.). PubChemLite. Retrieved January 10, 2026, from [https://pubchemlite.deepchem.io/compound/957299-26-2\(4-chloro-1-\(3-fluorobenzyl\)-3-nitro-1H-pyrazole\)](https://pubchemlite.deepchem.io/compound/957299-26-2(4-chloro-1-(3-fluorobenzyl)-3-nitro-1H-pyrazole))
- 957299-26-2(4-chloro-1-(3-fluorobenzyl)-3-nitro-1H-pyrazole) Product Description. (n.d.). ChemicalBook. Retrieved January 10, 2026, from https://www.chemicalbook.com/ChemicalProductProperty_EN_CB9718428.htm
- Kumar, A., et al. (2018). Pyrazole and its Derivatives: An Excellent N-Heterocycle with Wide Range of Biological Applications. *Research Journal of P* 3201. [https://rjptonline.org/HTML_Papers/Research%20Journal%20of%20Pharmacy%20and%20Technology/2018/Volume%2011,%20Issue%207/Research](https://rjptonline.org/HTML_Papers/Research%20Journal%20of%20Pharmacy%20and%20Technology/2018/Volume%2011,%20Issue%207/Research%20Journal%20of%20Pharmacy%20and%20Technology-2018-Volume-11-Issue-7-Research-Journal-of-Pharmacy-and-Technology.pdf)
- Ansari, A., et al. (2022). Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC9573030/>
- Lyalin, B. V., et al. (2008). Electrosynthesis of 4-Chloro Derivatives of Pyrazole and Alkylpyrazoles. *Russian Journal of Electrochemistry*, 44, 1320–1324. <https://doi.org/10.1007/s11188-008-9132-0>
- 4-chloro-3-methyl-5-nitro-1h-pyrazole. (n.d.). PubChemLite. Retrieved January 10, 2026, from <https://pubchemlite.deepchem.io/compound/135537>
- US Patent 5047551A - Preparation of 4-chloropyrazoles. (1991). Google Patents. <https://patents.google.com/patent/US5047551A>
- GBU-9b, A. M., et al. (2023). Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles: Crystal Structure Determination of Comparison. *Crystals*, 13(7), 1101. <https://www.mdpi.com/2073-4352/13/7/1101>
- Gomaa, A. A. M., et al. (2018). Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. *Molecules*, 23(1), 134. <https://www.mdpi.com/1422-0067/23/1/134>
- Gomaa, A. A. M., et al. (2018). Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. *Molecules*, 23(1), 134. <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC6340000/>
- Kumar, D., et al. (2015). 4-Chloro-3-nitrocoumarin as a precursor for synthesis of 2-arylchromeno[3,4-b]pyrrol-4(3H)-ones: a case of nitro group directed synthesis. *Biomolecular Chemistry*, 13(4), 1019-1029. <https://pubs.rsc.org/en/content/articlelanding/2015/ob/c4ob02073a>
- Khan, S., et al. (2025). PYRAZOLE DERIVATIVES IN DRUG DISCOVERY: BIOLOGICAL ACTIVITIES, STRUCTURE-ACTIVITY RELATIONSHIPS PERSPECTIVES. *Future Medicine and Health Research*, 3(10). <https://www.researchgate.net/publication/391845110>

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/391845110/)]
2. manchesterorganics.com [manchesterorganics.com]
3. a2bchem.com [a2bchem.com]
4. 400752-98-9 Cas No. | 4-Chloro-3-nitro-1H-pyrazole | Matrix Scientific [matrixscientific.com]
5. calpaclab.com [calpaclab.com]
6. PubChemLite - 4-chloro-3-nitro-1h-pyrazole (C3H2ClN3O2) [pubchemlite.lcsb.uni.lu]
7. researchgate.net [researchgate.net]
8. US5047551A - Preparation of 4-chloropyrazoles - Google Patents [[patents.google.com](https://patents.google.com/patent/US5047551A)]
9. mdpi.com [mdpi.com]
10. Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/391845110/)]
11. mdpi.com [mdpi.com]
12. researchgate.net [researchgate.net]
13. Pyrazole and its Derivatives: An Excellent N-Heterocycle with Wide Range of Biological Applications – Oriental Journal of Chemistry [[orientjchem](https://www.researchgate.net/publication/391845110)]

- [14. 4-Chloro-1-methyl-3-nitro-1H-pyrazole | C4H4ClN3O2 | CID 12845035 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- [16. fishersci.com \[fishersci.com\]](#)
- [17. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [18. afgsci.com \[afgsci.com\]](#)
- [19. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [To cite this document: BenchChem. \[4-Chloro-3-nitro-1H-pyrazole CAS number\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/4-chloro-3-nitro-1h-pyrazole-cas-number\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)